

Onitisin 2'-O-glucoside CAS number and molecular formula.

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Compound of Interest

Compound Name: *Onitisin 2'-O-glucoside*

Cat. No.: B14793205

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Onitisin 2'-O-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Onitisin 2'-O-glucoside**, a sesquiterpenoid glycoside isolated from the fern *Onychium japonicum*. This document consolidates the available chemical and structural data for this compound. While detailed experimental studies on its biological activities and mechanisms of action are limited in publicly accessible scientific literature, this guide presents the foundational information necessary for researchers and professionals in drug development.

Chemical and Physical Properties

Onitisin 2'-O-glucoside is a natural product with the Chemical Abstracts Service (CAS) number 62043-53-2 and the molecular formula C₂₁H₃₀O₉.^{[1][2]} Key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	62043-53-2	[1][2]
Molecular Formula	C ₂₁ H ₃₀ O ₉	[1][2]
Molecular Weight	426.46 g/mol	N/A
Appearance	Powder	[1]
Purity	≥98%	[1]
Storage	2-8°C, protected from air and light	[1]

Source and Isolation

Onitisin 2'-O-glucoside is a phytochemical found in the fern *Onychium japonicum*, a plant used in traditional medicine.[3][4] The isolation of this and other compounds from *Onychium japonicum* typically involves extraction with a solvent such as methanol, followed by chromatographic separation techniques.

A general workflow for the isolation of glycosides from plant material is depicted below. Please note that a specific, detailed protocol for the isolation of **Onitisin 2'-O-glucoside** is not readily available in the reviewed literature.



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A generalized workflow for the isolation of **Onitisin 2'-O-glucoside**.

Structural Elucidation

The structure of **Onitisin 2'-O-glucoside** has been determined using spectroscopic methods. A certificate of analysis for a commercially available standard confirms its structure through ¹H-NMR.[1] While the specific spectral data is not provided in this document, researchers can obtain this information from suppliers of the analytical standard.

Biological Activity

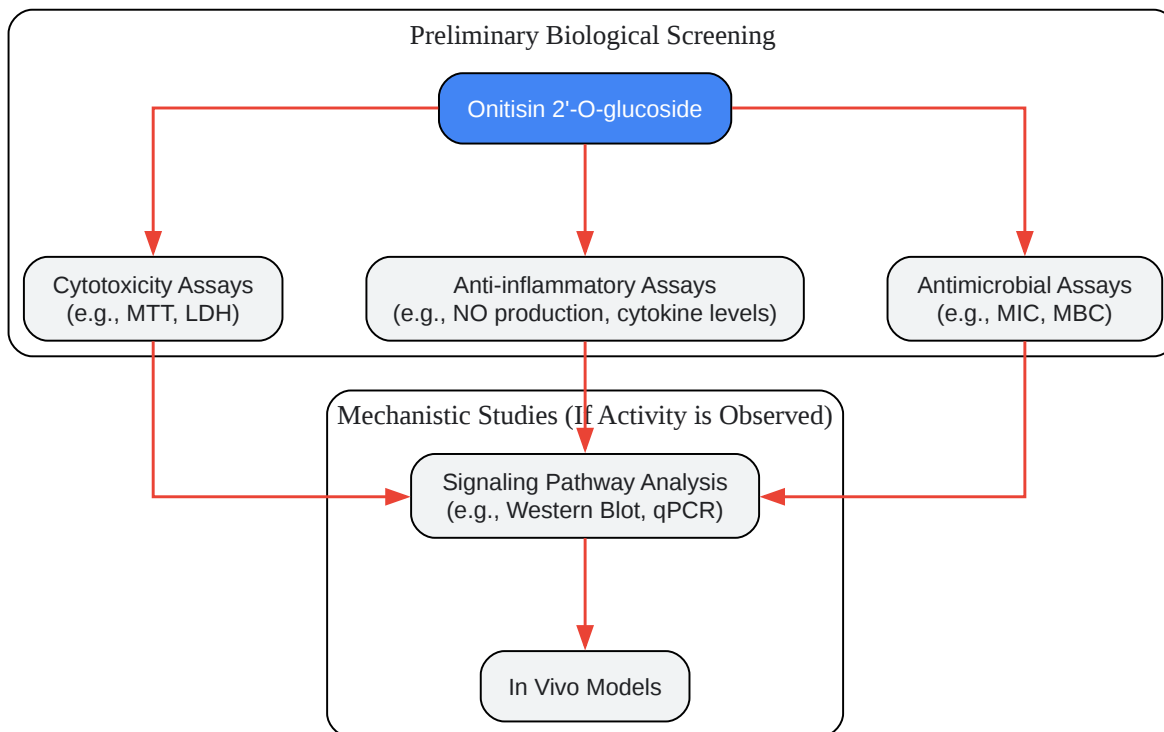
Detailed studies on the specific biological activities of **Onitisin 2'-O-glucoside** are not extensively reported in the available scientific literature. However, various extracts of *Onychium japonicum* and other isolated compounds from this plant have been shown to possess a range of biological activities, including:

- Antibacterial activity: Extracts of *Onychium japonicum* have demonstrated potential against various bacterial strains.[3]
- Anti-inflammatory activity: Other compounds isolated from *Onychium japonicum*, such as cyathane diterpene glucosides, have been found to have anti-inflammatory effects.[3]
- Cytotoxic activity: A chalcone derivative from the plant has shown cytotoxic activity against certain cancer cell lines.[3]

It is plausible that **Onitisin 2'-O-glucoside** may contribute to some of these observed activities, but further specific research is required to confirm this.

Experimental Protocols

Due to the limited number of published studies focusing specifically on **Onitisin 2'-O-glucoside**, detailed experimental protocols for its biological evaluation are not available. Researchers interested in investigating the properties of this compound can adapt general protocols for assessing activities such as cytotoxicity, anti-inflammatory effects, and antimicrobial properties. An illustrative logical workflow for preliminary biological screening is provided below.



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